

Bastadin 10 sponge chemotaxonomy within Verongida

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Compound Focus: Bastadin 10

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Bastadins in Verongida Chemotaxonomy

Bastadins are a class of bromotyrosine-derived compounds found in marine sponges of the order **Verongida** [1]. The table below summarizes their chemotaxonomic context:

| Feature | Description |
|------------------------|---|
| Compound Class | Bromotyrosine alkaloids (BTAs); specifically, brominated ramified oligomers of tyrosine [1]. |
| Reported Distribution | Found in sponges within the order Verongida, though not exclusive to it [1]. |
| Structural Notes | Higher molecular weight compounds built from mono- and bis-spiroisoxazoline (SIA) and bromotyramine (BT) units [1]. |
| Reported Bioactivities | Preclinical assays on BTAs show candidates for antimalarial, antibacterial, antiprotozoal, and anticoagulant drugs [1]. |

Experimental Framework for Sponge Natural Products

While specific methodologies for **Bastadin 10** isolation and testing are not available in the current search, the following workflow outlines the general process for studying natural products from Verongida sponges, based on modern omics approaches [2].



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The key steps involve:

- **Sample Collection and Identification:** Sponges are collected and identified. *Ianthella basta*, for example, is an emerging model species [2].
- **Microbial Enrichment and DNA Extraction:** Microbial cells are separated from host tissue, often treated with DNase to remove host DNA, and microbial DNA is extracted [2].
- **Metagenomic Sequencing and Analysis:** DNA is sequenced, assembled, and binned to recover Metagenome-Assembled Genomes (MAGs) representing the microbial community [2].
- **Functional Analysis:** Metabolic pathways are reconstructed from MAGs to identify functional potential and complementarity between microbes [2].

Research Pathways and Data Gaps

The search results confirm Bastadins exist within Verongida sponges but lack specific data on **Bastadin 10**.

To fill this knowledge gap, your research could focus on:

- **Detailed Compound Isolation:** Target specific Verongida species like *Ianthella basta* or *Aplysina* species for compound extraction, followed by techniques like HPLC and NMR to isolate and characterize **Bastadin 10** [1] [2].
- **Mechanism of Action Studies:** Investigate **Bastadin 10**'s interaction with specific signaling pathways. Sponge wound-healing responses involve pathways like Wnt and MAPK, which are also relevant to cancer [3].
- **Network Analysis:** Apply cheminformatic approaches to map **Bastadin 10**'s structural and pharmacokinetic properties against other Verongida natural products, as done in broader network analyses of this order [1].

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